

Comparative Analysis of Acid Yellow 42 and Other Yellow Azo Dyes

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Compound of Interest

Compound Name: C.I. Acid yellow 42

Cat. No.: B033771

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A Guide for Researchers and Drug Development Professionals

This guide provides a detailed comparative analysis of Acid Yellow 42, a disazo acid dye, and other commercially significant yellow azo dyes. The focus is on performance characteristics, toxicological profiles, and the underlying chemical properties relevant to research and development. Quantitative data is presented for objective comparison, alongside detailed experimental protocols for key performance assays.

Introduction to Azo Dyes

Azo dyes are the largest and most versatile class of synthetic organic colorants, characterized by the presence of one or more azo groups ($-N=N-$).^{[1][2][3]} Their applications are extensive, ranging from the textile, leather, and paper industries to food and cosmetics.^{[4][5]} The color of azo dyes is determined by the azo bonds and their associated chromophores and auxochromes.^[3] Acid dyes, a major subgroup, are water-soluble anionic dyes primarily used for dyeing protein fibers like wool and silk, as well as polyamides.^{[2][6]}

Acid Yellow 42 (C.I. 22910) is a disazo dye known for its brilliant yellow hue and is primarily used for dyeing wool, silk, polyamide fabrics, and leather.^{[7][8][9]} It is a water-soluble powder that appears as a reddish-yellow.^{[7][10][11]}

Performance and Physicochemical Properties

The performance of a dye is evaluated based on its fastness properties—resistance to fading or bleeding under various conditions such as light, washing, and perspiration.

Table 1: Comparative Physicochemical Properties of Selected Yellow Azo Dyes

Property	Acid Yellow 42	Acid Yellow 23 (Tartrazine)	Disperse Yellow 7
C.I. Name	22910	19140	---
CAS Number	6375-55-9[7]	1934-21-0	6300-37-4[12]
Molecular Formula	C ₃₂ H ₂₄ N ₈ Na ₂ O ₈ S ₂ [7]	C ₁₆ H ₉ N ₄ Na ₃ O ₉ S ₂ [13]	C ₁₉ H ₁₆ N ₄ O[12]
Molecular Weight	758.69 g/mol [7]	534.36 g/mol	316.36 g/mol [12]
Chemical Class	Disazo[7][14]	Monoazo[13]	Monoazo[12]
Solubility	Soluble in water[7][10]	Soluble in water[2]	Low solubility in water[12]

Table 2: Comparative Fastness Properties of Acid Yellow 42 on Wool

Fastness Test	AATCC/ISO Grade
Light Fastness (Deep Shade)	5[15]
Light Fastness (Medium Shade)	4-5[15]
Light Fastness (Light Shade)	4[15]
Washing/Soaping Fastness (Fading)	4-5[6][9][10][15]
Washing/Soaping Fastness (Staining)	5[6][15]
Perspiration Fastness (Fading)	4-5[9]
Perspiration Fastness (Staining)	4-5[9]
Seawater Fastness (Fading)	4[15]
Seawater Fastness (Staining)	5[15]

Note: Fastness is typically rated on a scale of 1 to 5, where 5 indicates the highest fastness.

Toxicological Profile and Metabolism

A critical consideration for drug development professionals is the toxicological profile of any chemical compound. Azo dyes, while often not toxic themselves, can be metabolized into potentially harmful aromatic amines.^{[16][17][18]} This biotransformation is primarily carried out by azoreductase enzymes produced by intestinal microbiota and, to a lesser extent, by hepatic enzymes in the liver.^{[16][17][18]}

The reductive cleavage of the azo bond breaks the molecule into its constituent aromatic amines.^[1] For example, the metabolism of many azo dyes can release compounds like benzidine, a known human bladder carcinogen.^[16] While specific mutagenicity data for Acid Yellow 42 is noted as "reported," it is not listed as a carcinogen by major regulatory bodies like ACGIH, IARC, NIOSH, NTP, or OSHA.^[19] However, it may cause skin irritation or allergic reactions in sensitive individuals.^{[19][20][21]}

Experimental Protocols

4.1. Determination of Light Fastness (AATCC Test Method 16.3)

This protocol outlines the general procedure for assessing the resistance of a dyed substrate to the effects of light.

- **Sample Preparation:** Prepare dyed wool specimens according to standardized dyeing procedures. A portion of each specimen is shielded from the light source to serve as a control.
- **Apparatus:** Utilize a xenon-arc lamp fading apparatus that simulates natural sunlight.
- **Procedure:**
 - Mount the specimens in sample holders.
 - Place the holders in the xenon-arc apparatus.
 - Expose the specimens to a specified amount of radiant energy (e.g., 20 AATCC Fading Units).

- The apparatus maintains controlled conditions of temperature and humidity.
- Evaluation:
 - Remove the specimens from the apparatus.
 - Compare the change in color of the exposed portion to the unexposed portion of the specimen.
 - Evaluate the color change against the AATCC Gray Scale for Color Change, which provides a numerical rating from 1 (poor fastness) to 5 (excellent fastness).

4.2. Determination of Washing Fastness (AATCC Test Method 61)

This test evaluates the resistance of the dye to laundering.

- Sample Preparation: A 50 x 100 mm specimen of the dyed fabric is prepared and stitched together with a multi-fiber test fabric.
- Apparatus: A launder-ometer or similar apparatus capable of maintaining a constant temperature and rotational speed.
- Procedure:
 - Prepare a detergent solution (e.g., 0.5% AATCC Standard Reference Detergent).
 - Place the specimen, stainless steel balls (to simulate mechanical action), and the detergent solution into a stainless steel container.
 - Seal the container and place it in the launder-ometer.
 - Agitate the sample for 45 minutes at a specified temperature (e.g., 49°C).
- Evaluation:
 - Rinse and dry the specimen.
 - Evaluate the color change of the specimen using the Gray Scale for Color Change.

- Evaluate the degree of staining on the multi-fiber test fabric using the Gray Scale for Staining. Ratings range from 1 (heavy staining) to 5 (no staining).

Conclusion

Acid Yellow 42 demonstrates good to excellent fastness properties, particularly in washing and perspiration resistance, making it a reliable choice for dyeing protein and polyamide fibers. When compared to other yellow azo dyes, its performance is robust. However, as with all azo dyes, the potential for metabolic activation into aromatic amines must be a key consideration for researchers, especially those in drug development and toxicology. The provided experimental protocols offer a standardized framework for conducting comparative performance evaluations. Further research should focus on detailed toxicogenomic and metabolomic studies to fully elucidate the biological impact of Acid Yellow 42 and its metabolites.

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